

A Technical Guide to the Discovery, Properties, and Bioactivity of Licraside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Licraside*

Cat. No.: *B1675308*

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

Licraside, a flavonoid glycoside also known as Licuroside or Liquiritigenin-4'-apiosyl-glucoside, is a natural compound isolated from the roots and rhizomes of *Glycyrrhiza* species, particularly *Glycyrrhiza uralensis* (Licorice). This document provides a comprehensive overview of **Licraside**, detailing its discovery through isolation, its physicochemical properties, and its significant biological activities. Notably, **Licraside** has demonstrated potential as a tyrosinase inhibitor, an antioxidant, and an anti-inflammatory agent. This guide summarizes key quantitative data, provides detailed experimental protocols for its isolation and analysis, and visualizes the cellular signaling pathways influenced by licorice flavonoids, including **Licraside**.

Table 1: Physicochemical Properties of Licraside

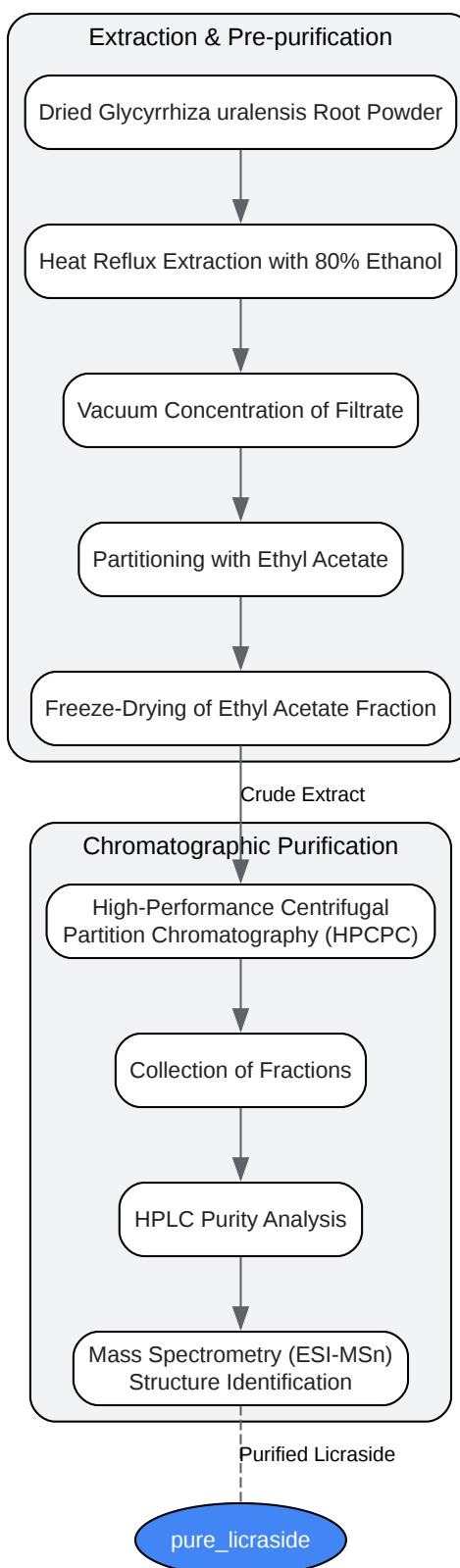
Property	Value	Reference
Alternate Names	Licuroside, Liquiritigenin-4'-apiosyl-glucoside	[1]
CAS Number	29913-71-1	N/A
Molecular Formula	C ₂₆ H ₃₀ O ₁₃	[2]
Molecular Weight	550.51 g/mol	[2]
Natural Source	Glycyrrhiza uralensis, Glycyrrhiza glabra	[1]

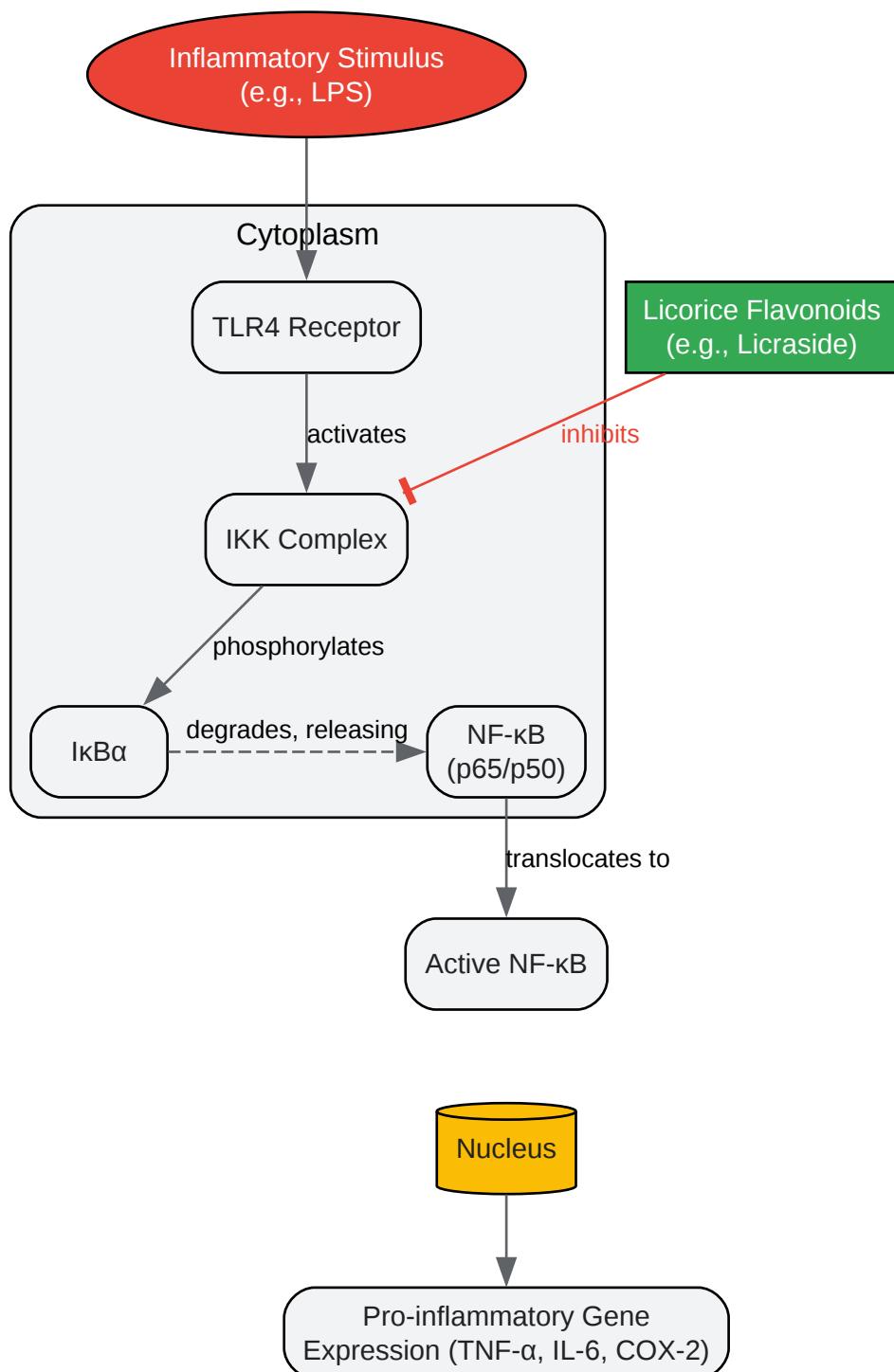
Discovery and Isolation

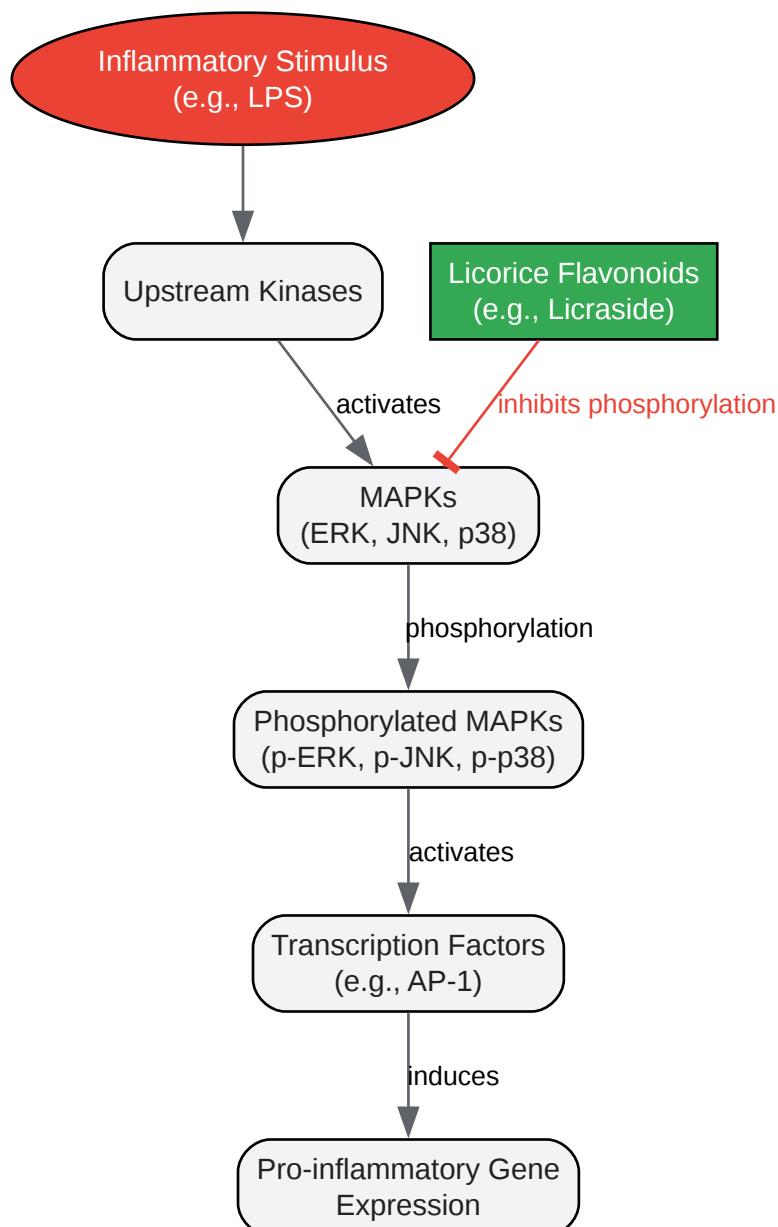
Licraside is a naturally occurring compound and its discovery is intrinsically linked to the phytochemical analysis of licorice root, a staple in traditional medicine. The primary method for obtaining **Licraside** is through extraction and chromatographic purification from its natural source, rather than by total chemical synthesis.

General Isolation Workflow

The isolation of **Licraside** from *Glycyrrhiza uralensis* typically involves a multi-step process beginning with extraction, followed by fractionation and purification using various chromatographic techniques.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isolation of liquiritigenin-4'-apiosyl-glucoside and liquiritin from the root of *Glycyrrhiza uralensis* by high-performance centrifugal partition chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [A Technical Guide to the Discovery, Properties, and Bioactivity of Licraside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675308#discovery-and-synthesis-of-the-licraside-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com